

An In-depth Technical Guide to 1-(Cyanoacetyl)piperidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Cyanoacetyl)piperidine

Cat. No.: B085081

[Get Quote](#)

This technical guide provides a comprehensive overview of **1-(Cyanoacetyl)piperidine**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its chemical identifiers, physical and chemical properties, spectroscopic data, synthesis protocols, and safety information.

Core Identifiers and Chemical Properties

1-(Cyanoacetyl)piperidine is a derivative of piperidine and cyanoacetic acid. Its core identifiers and key chemical properties are summarized below for easy reference.

Identifier Type	Value	Source
CAS Number	15029-30-8	[1] [2] [3] [4]
IUPAC Name	3-oxo-3-piperidin-1-ylpropanenitrile	[3]
Other Names	Piperidine, 1-(cyanoacetyl)-; N-(2-Cyanoacetyl)piperidine	[1] [2] [5]
Molecular Formula	C ₈ H ₁₂ N ₂ O	[1] [2] [3] [6] [7]
Molecular Weight	152.19 g/mol	[3] [6] [7]
Canonical SMILES	<chem>C1CCN(CC1)C(=O)CC#N</chem>	[3] [7]
InChI	InChI=1S/C8H12N2O/c9-5-4-8(11)10-6-2-1-3-7-10/h1-4,6-7H2	[1] [2] [7]
InChIKey	ANLQHFYDQPMDJY-UHFFFAOYSA-N	[1] [2] [7]

Physicochemical and Spectroscopic Data

The following tables provide a summary of the key physicochemical and spectroscopic data for **1-(Cyanoacetyl)piperidine**.

Table 2: Physicochemical Properties

Property	Value	Source
Melting Point	87-90°C	[6]
Appearance	Off-white precipitate / Orange Powder Solid	[6] [8]
Purity	≥95% to 98%	[4] [9]

Table 3: Spectroscopic Data

Technique	Data	Source
¹ H NMR (DMSO-d ₆)	4.01 ppm (s, 2H), 3.41 ppm ("t", 2H), 3.28 ppm ("t", 2H), 1.53 ppm (m, 6H)	[6]
Mass Spectrometry (FAB, Ar)	Calculated: 152.12, Found: 152.1	[6]
Infrared (IR)	Data available from various techniques (FTIR, ATR-IR, Vapor Phase IR)	[3][10]

Synthesis of 1-(Cyanoacetyl)piperidine

A common and efficient method for the synthesis of **1-(Cyanoacetyl)piperidine** involves the direct reaction of ethyl cyanoacetate with piperidine.

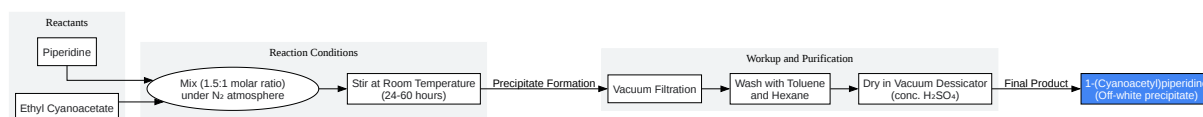
Experimental Protocol: Synthesis via Aminolysis of Ethyl Cyanoacetate

Materials:

- Ethyl cyanoacetate
- Piperidine
- Toluene (for washing)
- Hexane (for washing)
- Nitrogen gas supply
- Standard laboratory glassware (round-bottom flask, magnetic stirrer, etc.)
- Filtration apparatus (vacuum)
- Dessicator with concentrated H₂SO₄

Procedure:

- In a round-bottom flask under a nitrogen atmosphere, neat piperidine is mixed with neat ethyl cyanoacetate in a 1.5:1 molar ratio.[6]
- The reaction mixture is stirred at room temperature for 24-60 hours.[6]
- The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the ethyl cyanoacetate spot. An iodine chamber can be used for visualization as the compounds lack strong chromophores.[6]
- Upon completion, a thick, off-white precipitate of **1-(Cyanoacetyl)piperidine** will have formed.[6]
- The precipitate is collected by vacuum filtration.
- The collected solid is washed with small portions of toluene (~20 mL) and then hexane (~25 mL).[6]
- The final product is dried in a vacuum desiccator containing concentrated sulfuric acid until the smell of piperidine is no longer detectable.[6] This method typically yields the product in high purity (around 92%).[6]



[Click to download full resolution via product page](#)

A flowchart illustrating the synthesis of **1-(Cyanoacetyl)piperidine**.

Safety and Hazard Information

1-(Cyanoacetyl)piperidine is classified as harmful and an irritant. The GHS hazard statements indicate that it is harmful if swallowed, in contact with skin, or if inhaled, and causes serious eye irritation.^{[3][8][9]}

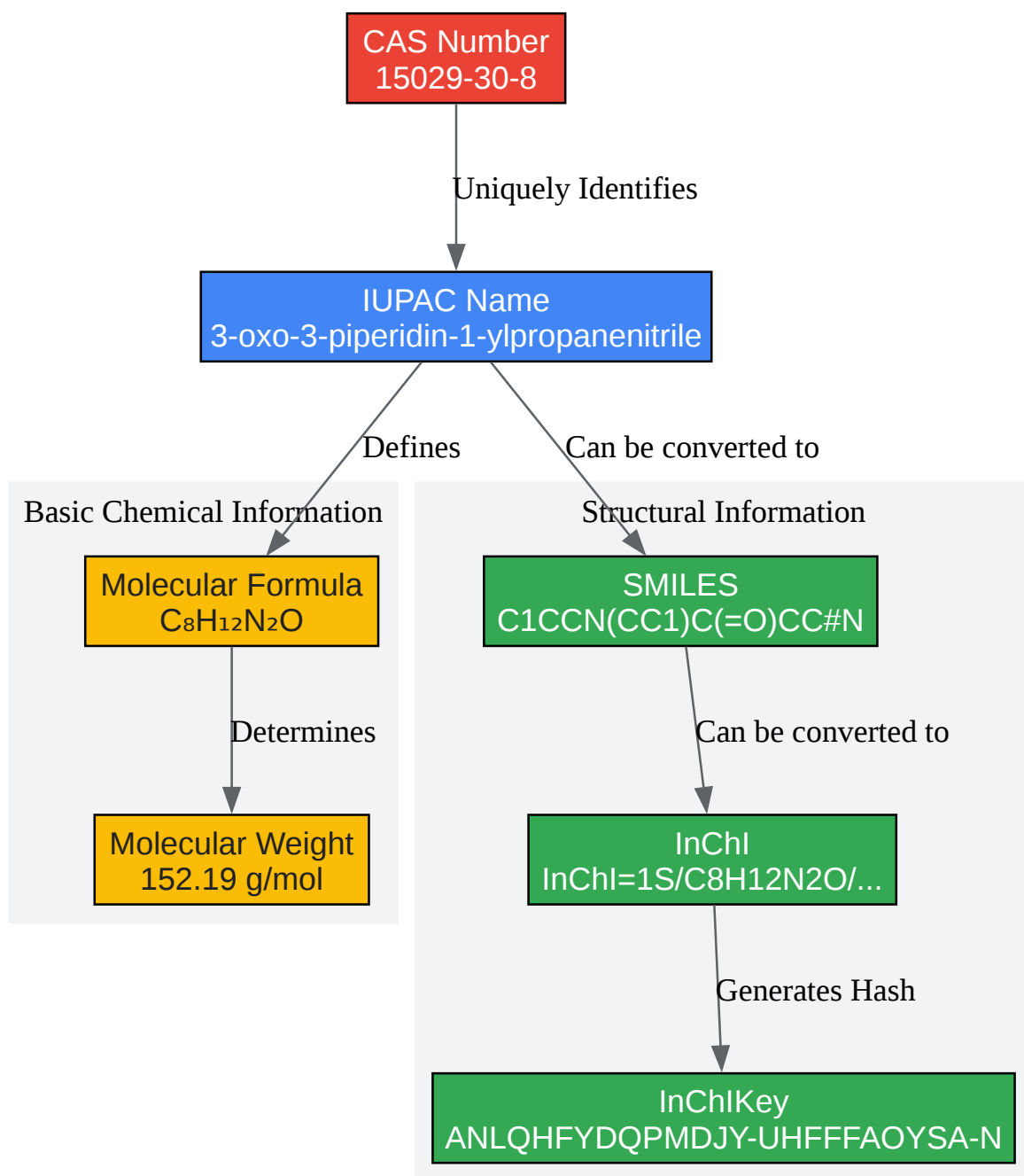
Table 4: GHS Hazard Classifications

Hazard Class	Category	GHS Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Skin Corrosion/Irritation	2	H315: Causes skin irritation

It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection, in a well-ventilated area.^{[8][9]}

Logical Relationship of Identifiers

The various identifiers for **1-(Cyanoacetyl)piperidine** are interconnected and provide a comprehensive chemical description of the molecule.



[Click to download full resolution via product page](#)

Relationship between different chemical identifiers for **1-(Cyanoacetyl)piperidine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Piperidine, 1-(cyanoacetyl)- [webbook.nist.gov]
- 2. Piperidine, 1-(cyanoacetyl)- [webbook.nist.gov]
- 3. 1-(Cyanoacetyl)piperidine | C₈H₁₂N₂O | CID 84765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 15029-30-8 Cas No. | 1-(Cyanoacetyl)piperidine | Apollo [store.apolloscientific.co.uk]
- 5. chemeo.com [chemeo.com]
- 6. 1-CYANOACETYLPiPERIDINE synthesis - chemicalbook [chemicalbook.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. fishersci.at [fishersci.at]
- 10. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(Cyanoacetyl)piperidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085081#1-cyanoacetyl-piperidine-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com